

Application Note: A Comprehensive Protocol for Impurity Profiling of Cimetidine Drug Substance

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Compound of Interest

Compound Name: Cimetidine EP Impurity B

CAS No.: 138035-55-9

Cat. No.: B601829

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Abstract

This application note provides a detailed, authoritative guide for the impurity profiling of Cimetidine active pharmaceutical ingredient (API). Cimetidine, a histamine H₂-receptor antagonist, requires rigorous purity control to ensure its safety and efficacy. This document outlines the regulatory framework, classifies known and potential impurities, and presents a robust experimental protocol based on reversed-phase high-performance liquid chromatography (RP-HPLC). Furthermore, it details a comprehensive method validation strategy in accordance with International Council for Harmonisation (ICH) Q2(R2) guidelines. This guide is intended for researchers, analytical scientists, and quality control professionals in the pharmaceutical industry, offering field-proven insights and explaining the causality behind experimental choices to ensure a self-validating and compliant impurity control strategy.

Introduction: The Imperative for Purity in Cimetidine

Cimetidine (N''-cyano-N-methyl-N'-[2-[[[(5-methyl-1H-imidazol-4-yl)methyl]thio]ethyl]guanidine) was a foundational drug in the treatment of peptic ulcers and gastroesophageal reflux disease. Its mechanism relies on competitively inhibiting histamine at the H₂ receptors of gastric parietal

cells, thereby reducing gastric acid secretion.[1] The safety and therapeutic efficacy of a drug substance are intrinsically linked to its purity. The presence of impurities, even in trace amounts, can potentially alter the drug's efficacy, stability, and, most critically, pose a safety risk to patients.[2]

Impurity profiling—the identification, quantification, and control of these undesired chemical entities—is therefore a non-negotiable aspect of drug development and manufacturing.[2] Impurities can originate from various sources, including the synthetic route (starting materials, intermediates, by-products), or arise from degradation of the drug substance during storage and handling.[3][4] A well-defined impurity profile is a regulatory expectation and a cornerstone of a robust Quality-by-Design (QbD) approach to pharmaceutical manufacturing.

Regulatory Framework for Impurity Control

The control of impurities in new drug substances is governed by a harmonized set of guidelines established by the ICH. These guidelines provide a scientific and risk-based framework for ensuring product quality.

- ICH Q3A(R2) - Impurities in New Drug Substances: This is the primary guideline that sets thresholds for impurities.[4] It establishes three key action thresholds based on the maximum daily dose of the drug:
 - Reporting Threshold: The level above which an impurity must be reported in a regulatory submission. For a maximum daily dose of $\leq 2\text{g/day}$ (Cimetidine's typical max dose is 1600 mg), this is 0.05%.[5]
 - Identification Threshold: The level above which the structure of an impurity must be determined. For a max daily dose of $\leq 2\text{g/day}$, this is 0.10% or a daily intake of 1.0 mg, whichever is lower.[3][5]
 - Qualification Threshold: The level above which an impurity's biological safety must be established. For a max daily dose of $\leq 2\text{g/day}$, this is 0.15% or a daily intake of 1.0 mg, whichever is lower.[3][4][5]
- Pharmacopeial Monographs: Compliance with major pharmacopeias such as the United States Pharmacopeia (USP) and the European Pharmacopoeia (EP) is mandatory.[6][7] These monographs list specified impurities and provide official analytical procedures for their

control. For instance, the EP monograph for Cimetidine lists specified impurities B, C, D, E, F, G, and H.[6]

Cimetidine Impurities: Classification and Origins

Understanding the origin of impurities is crucial for their control. They are broadly classified into process-related impurities and degradation products.

Process-Related Impurities

These impurities are by-products or unreacted starting materials from the Cimetidine synthesis process.[4][8] The primary synthesis often involves reacting N-cyano-N'-methyl-N''-(2-mercaptoethyl)guanidine with 4-halomethyl-5-methylimidazole.[8][9] Side reactions or impure raw materials can lead to the formation of various related substances.

Degradation Products

Cimetidine is susceptible to degradation under stress conditions like oxidation, hydrolysis, and photolysis.[8][10] Forced degradation studies are essential to identify potential degradants that may form during storage, ensuring the stability-indicating nature of the analytical method.[8] A primary and well-known degradation pathway is the oxidation of the thioether linkage to form Cimetidine Sulfoxide.[10][11]

Table 1: Summary of Known Cimetidine Impurities

Impurity Name	Pharmacopeial Designation	Typical Origin
Cimetidine Sulfoxide	-	Degradation
(N-cyano-N',S-dimethyl-isothiourea)	Cimetidine EP Impurity B	Process
(1-Methyl-3-(2-mercaptoethyl)guanidine)	Cimetidine EP Impurity C	Process
Amidinourea derivative	Cimetidine EP Impurity D	Process
(4-Methyl-5-hydroxymethylimidazole)	Cimetidine EP Impurity I	Process / Degradation
Thiourea derivative	Cimetidine EP Impurity F	Process
Guanidine derivative	Cimetidine EP Impurity G	Process
Cimetidine Dimer	Cimetidine EP Impurity H	Process

This table is not exhaustive but lists key impurities identified in pharmacopeias and scientific literature.[\[6\]](#)[\[11\]](#)[\[12\]](#)

Experimental Protocol: RP-HPLC Method for Cimetidine Impurity Profiling

This protocol is a synthesized method based on principles outlined in the USP and EP monographs, providing a robust and reliable approach for quantifying Cimetidine impurities.[\[6\]](#)
[\[13\]](#)

Principle

The method employs reversed-phase high-performance liquid chromatography (RP-HPLC) with a C18 stationary phase to separate Cimetidine from its related impurities. An ion-pairing agent (sodium 1-hexanesulfonate) is included in the mobile phase to improve the retention and peak shape of the polar analytes. Detection is performed using a UV spectrophotometer at 220 nm, where Cimetidine and its impurities exhibit significant absorbance.[\[13\]](#)[\[14\]](#)

Materials and Reagents

- Cimetidine Reference Standard (RS) (e.g., USP Cimetidine RS)
- Cimetidine Drug Substance (Sample)
- Reference standards for known impurities (if available)
- Methanol (HPLC Grade)
- Water (HPLC Grade, e.g., Milli-Q or equivalent)
- Phosphoric Acid (85%, Analytical Grade)
- Sodium 1-hexanesulfonate (HPLC Grade)

Instrumentation and Chromatographic Conditions

The causality for selecting these parameters is to achieve optimal separation (resolution) between the main Cimetidine peak and all potential impurity peaks within a reasonable runtime. The C18 column provides universal applicability for moderately polar compounds, while the ion-pair reagent is critical for retaining and resolving the basic guanidine and imidazole moieties present in Cimetidine and its impurities.[8] The 220 nm wavelength provides good sensitivity for the chromophores present in the structures.[14]

Table 2: Recommended HPLC Conditions

Parameter	Specification
Instrument	High-Performance Liquid Chromatograph with UV Detector
Column	L1 packing (Octadecylsilyl silica gel - C18), 250 mm x 4.6 mm, 5 μ m
Mobile Phase	Mix 240 mL of methanol, 940 mg of sodium 1-hexanesulfonate, and 0.3 mL of phosphoric acid. Dilute with water to 1000 mL. Filter and degas.[13][14]
Flow Rate	2.0 mL/min[13][14]
Column Temperature	Ambient (e.g., 25 °C)
Detector Wavelength	220 nm[13][14]
Injection Volume	50 μ L[13][14]
Run Time	Approximately 30-40 minutes (or until all impurities have eluted)

Preparation of Solutions

- Test Solution (0.4 mg/mL):
 - Accurately weigh about 100 mg of the Cimetidine drug substance.
 - Transfer to a 250-mL volumetric flask.
 - Add approximately 50 mL of Mobile Phase and sonicate for 15 minutes to dissolve.
 - Dilute to volume with Mobile Phase and mix well.[13]
- Standard Solution (0.8 μ g/mL or 0.2% of Test Solution):
 - Accurately weigh a suitable quantity of USP Cimetidine RS and prepare a stock solution of 0.4 mg/mL in Mobile Phase.

- Dilute this stock solution quantitatively with Mobile Phase to obtain a final concentration of 0.80 µg/mL. This concentration typically corresponds to the 0.2% limit for a single unspecified impurity.[14]
- System Suitability Solution (SSS):
 - If available, use a commercially prepared mixture (e.g., Cimetidine for system suitability CRS from EP) containing Cimetidine and specified impurities.[6]
 - Alternatively, prepare a solution containing Cimetidine RS and any available known impurity standards at a concentration suitable for demonstrating resolution.

System Suitability

Before sample analysis, the chromatographic system must be verified to ensure it is performing adequately. This is a self-validating step to guarantee data integrity for each run.

- Inject the Mobile Phase as a blank to ensure no interfering peaks are present.
- Inject the Standard Solution five or six times. The relative standard deviation (RSD) of the peak area for the Cimetidine peak should be not more than 2.0%.[14]
- Inject the System Suitability Solution. The resolution between Cimetidine and the closest eluting impurity peak (or between two specified impurity peaks as defined by the pharmacopeia) must be a minimum of 1.5.[6]
- The capacity factor (k') for the Cimetidine peak should be not less than 3.0, and the number of theoretical plates (n) should be not less than 2000.[13][14]

Analysis Procedure and Calculation

- Inject the blank, Standard Solution, and Test Solution into the chromatograph in a defined sequence.
- Record the chromatograms and integrate the peak areas for all impurities in the Test Solution chromatogram. Disregard any peaks from the blank and any peak with an area less than the disregard limit (typically 0.05%).[6]

- Calculate the percentage of each individual impurity using the following formula, assuming the response factor is 1.0 for unspecified impurities:

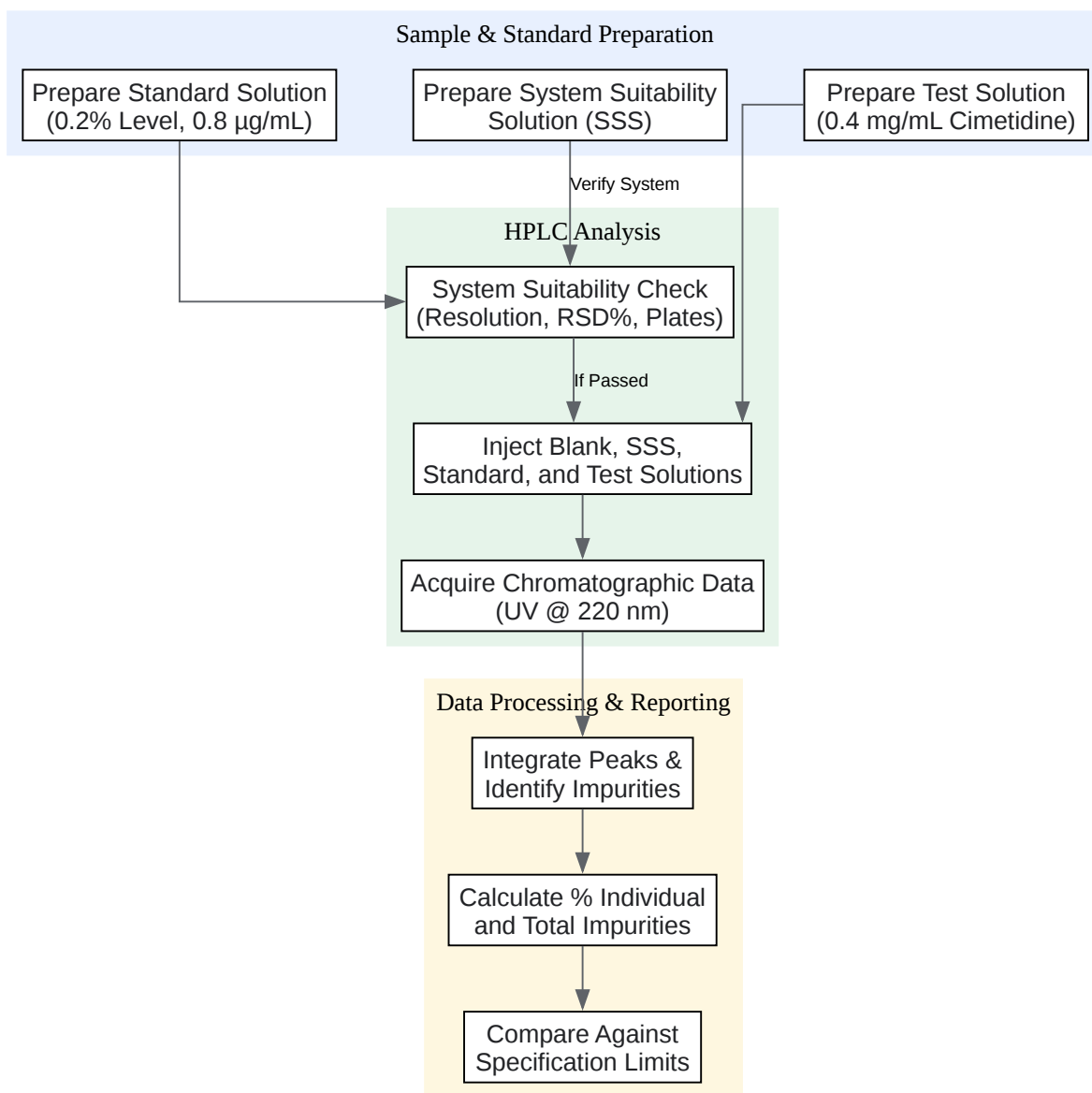
$$\% \text{ Individual Impurity} = (r_i / r_s) \times (C_s / C_t) \times 100$$

Where:

- r_i = Peak area of the individual impurity in the Test Solution.
- r_s = Peak area of Cimetidine in the Standard Solution.
- C_s = Concentration of Cimetidine in the Standard Solution (e.g., 0.8 µg/mL).
- C_t = Concentration of Cimetidine in the Test Solution (e.g., 400 µg/mL).
- Total Impurities: Sum the percentages of all individual impurities.
- Acceptance Criteria (per USP): Any single impurity should not be more than 0.2%, and the total impurities should not be more than 1.0%.^[7]

Visualization of Workflows

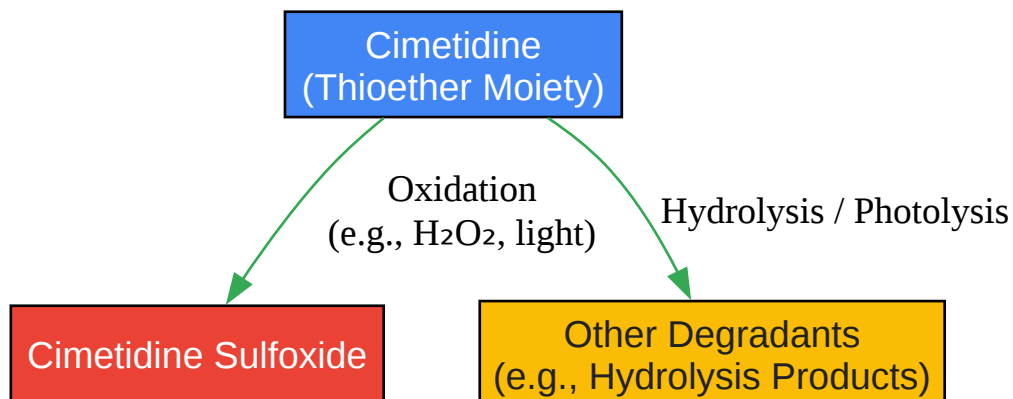
Diagram 1: General Impurity Profiling Workflow



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Caption: Workflow for Cimetidine impurity analysis.

Diagram 2: Cimetidine Degradation Pathway



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Caption: Key degradation pathways for Cimetidine.

Method Validation Protocol (as per ICH Q2(R2))

Once developed, the analytical method must be formally validated to demonstrate it is fit for its intended purpose.^{[15][16]} Validation is a mandatory regulatory requirement. The following parameters must be assessed for an impurity quantification method.^{[17][18][19]}

Table 3: Validation Parameters and Acceptance Criteria

Parameter	Purpose	Typical Procedure & Acceptance Criteria
Specificity	To demonstrate that the method can unequivocally assess the analyte in the presence of other components (impurities, degradants).	Analyze blank, placebo (if for drug product), Cimetidine, and known impurities individually and spiked together. Perform forced degradation (acid, base, oxidative, thermal, photolytic stress). Criteria: Peak purity of Cimetidine must pass. No co-elution at the principal peak.
Linearity	To demonstrate a proportional relationship between concentration and detector response over the analytical range.	Prepare at least 5 concentrations from the LOQ to 150% of the specification limit (e.g., 0.2%). Criteria: Correlation coefficient (r^2) $\geq$ 0.99.
Range	The interval between the upper and lower concentrations for which the method has suitable precision, accuracy, and linearity.	Confirmed by the linearity, accuracy, and precision data.
Accuracy	To demonstrate the closeness of the test results to the true value.	Analyze samples spiked with known amounts of impurities at 3 levels (e.g., 50%, 100%, 150% of specification limit) in triplicate. Criteria: Percent recovery should be within 80-120% for impurities.
Precision	To demonstrate the closeness of agreement between a series of measurements.	Repeatability: 6 replicate preparations of a spiked sample at 100% of the specification limit. Intermediate Precision: Repeat on a different day with a different

analyst/instrument. Criteria:
 $RSD \leq 10\%$ for impurities.

Limit of Quantitation (LOQ)	The lowest amount of analyte that can be quantitatively determined with suitable precision and accuracy.	Determined by signal-to-noise ratio ($S/N \geq 10$) or by establishing the lowest concentration that meets accuracy and precision criteria.
Limit of Detection (LOD)	The lowest amount of analyte that can be detected but not necessarily quantitated.	Determined by signal-to-noise ratio ($S/N \geq 3$).
Robustness	To demonstrate the reliability of the method with respect to deliberate variations in method parameters.	Vary parameters like mobile phase composition ($\pm 2\%$), flow rate ($\pm 10\%$), column temperature ($\pm 5^\circ\text{C}$). Criteria: System suitability parameters must still be met.

Conclusion

This application note provides a comprehensive and scientifically grounded protocol for the impurity profiling of Cimetidine drug substance. By integrating principles from global pharmacopeias and ICH guidelines, the described RP-HPLC method offers a reliable tool for quality control. Adherence to the detailed experimental procedure, system suitability checks, and a thorough validation protocol as outlined herein will ensure that the impurity profile of Cimetidine is accurately determined, meeting the stringent safety, quality, and regulatory standards of the pharmaceutical industry.

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